

Application Notes and Protocols: Boc-D-FMK

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: Boc-D-FMK

Cat. No.: B2406791

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Introduction

Boc-D-FMK (Boc-Asp(OMe)-FMK) is a cell-permeable, irreversible, and broad-spectrum inhibitor of caspases, a family of cysteine proteases that play a central role in the execution phase of apoptosis.[1][2][3] Its mechanism involves the fluoromethyl ketone (FMK) group, which irreversibly binds to the catalytic site of activated caspases, thereby blocking the apoptotic signaling cascade.[3] The compound includes a methyl ester group that enhances its cell permeability; once inside the cell, cytoplasmic esterases cleave this group to activate the inhibitor.[1]

Due to its ability to effectively block apoptosis induced by various stimuli, **Boc-D-FMK** is a critical tool in cell biology and drug discovery for studying the mechanisms of programmed cell death.[1][4] For example, it has been shown to inhibit TNF- α -induced apoptosis in neutrophils with an IC₅₀ value of 39 μ M.[1][2][4] Proper dissolution and storage of **Boc-D-FMK** are paramount to ensure its stability and efficacy in experimental settings. These notes provide detailed protocols for the preparation and storage of **Boc-D-FMK** stock solutions.

Product Information and Data

Quantitative data regarding the physical properties, solubility, and recommended storage of **Boc-D-FMK** are summarized in the tables below for easy reference.

Table 1: Physical and Chemical Properties of **Boc-D-FMK**

Property	Value	Reference
Full Name	Boc-aspartyl(OMe)-fluoromethylketone	[1]
Molecular Formula	C ₁₁ H ₁₈ FNO ₅	[1] [5]
Molecular Weight	263.26 g/mol	[2] [5]
CAS Number	187389-53-3	[1] [3]
Appearance	Crystalline solid	[1]

| Purity | ≥95% [\[1\]](#) |

Table 2: Solubility of **Boc-D-FMK**

Solvent	Solubility	Reference
DMSO	≥100 mg/mL (~380 mM)	[2]
	30 mg/mL (~114 mM)	[1]
	≥11.65 mg/mL (~44 mM)	[3]
Ethanol	50 mg/mL (~190 mM)	[1]
	≥41.65 mg/mL (~158 mM)	[3]
DMF	30 mg/mL (~114 mM)	[1]
PBS (pH 7.2)	0.3 mg/mL (~1.14 mM)	[1]

| Water | Insoluble [\[3\]](#)[\[5\]](#) |

Table 3: Recommended Storage Conditions

Format	Temperature	Duration	Reference
Solid (Powder)	-20°C	≥ 4 years	[1]
Stock Solution (in DMSO)	-80°C	6 - 12 months	[2] [4]

| | -20°C | 1 - 6 months | [\[2\]](#)[\[4\]](#)[\[5\]](#) |

Experimental Protocols

Required Materials and Equipment

- **Boc-D-FMK** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- -20°C and -80°C freezers

Protocol 1: Preparation of a 20 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be easily diluted to a final working concentration for cell-based assays.

- Acclimatization: Before opening, allow the vial of **Boc-D-FMK** powder to warm to room temperature for 15-20 minutes. This prevents moisture condensation, which can affect compound stability.[\[6\]](#)

- Calculation: Determine the required volume of DMSO. To prepare a 20 mM stock solution from 1 mg of **Boc-D-FMK** (MW: 263.26 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.020 \text{ mol/L} * 263.26 \text{ g/mol}) = 0.0001899 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 190 \mu\text{L}$
- Dissolution: Add 190 μL of anhydrous DMSO to the vial containing 1 mg of **Boc-D-FMK**.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If dissolution is slow, gentle warming to 37°C for 10 minutes or brief sonication in an ultrasonic bath can be used to aid the process.^{[3][7]} Visually inspect the solution to ensure no particulates are present.

Protocol 2: Storage and Handling of Stock Solution

To maintain the integrity and activity of the inhibitor, it is critical to store it properly and avoid repeated freeze-thaw cycles.^{[2][4]}

- Aliquoting: Immediately after preparation, dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes. The aliquot volume should be based on the typical requirements of your experiments (e.g., 10-20 μL per aliquot).
- Short-Term Storage: For use within one month, aliquots can be stored at -20°C.^{[2][4]}
- Long-Term Storage: For storage longer than one month, store aliquots at -80°C, where the solution can remain stable for at least 6 months.^[2]
- Handling: When an aliquot is needed, remove it from the freezer and allow it to thaw completely at room temperature before opening. Use the required amount and discard any unused portion of the thawed aliquot to prevent degradation. Do not refreeze.

Protocol 3: Preparation of a Working Solution for Cell Culture

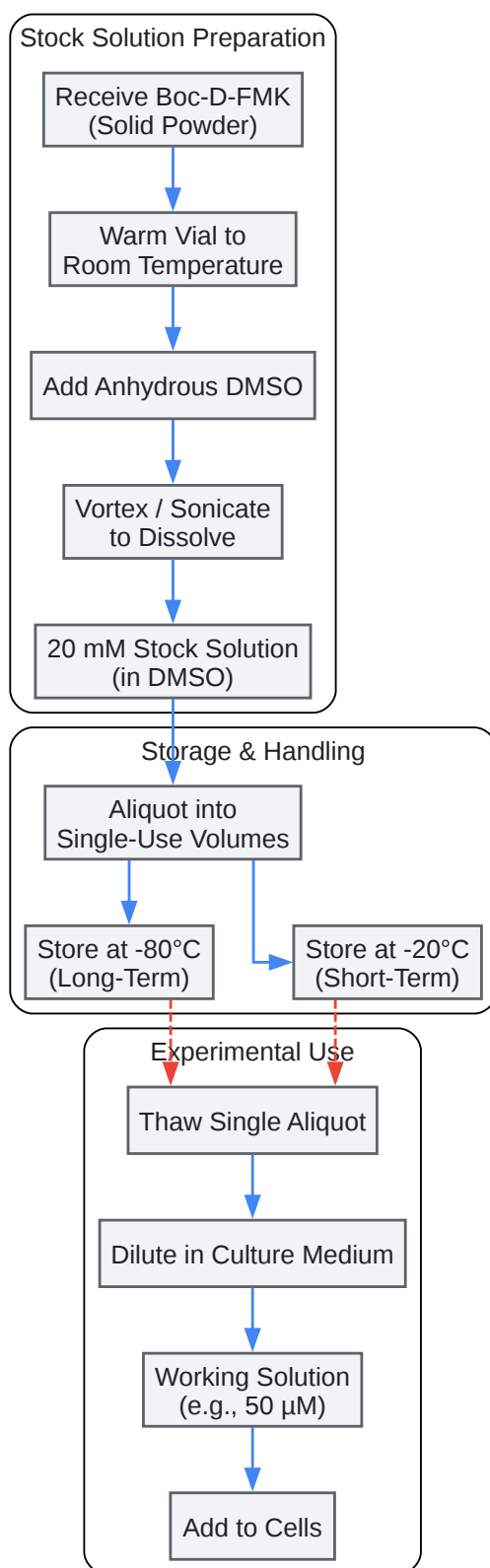
This protocol describes the dilution of the 20 mM stock solution to a final working concentration (e.g., 50 μ M) in cell culture medium.

- Thawing: Retrieve one aliquot of the 20 mM **Boc-D-FMK** stock solution from the freezer and thaw it completely at room temperature.
- Dilution Calculation: To prepare 1 mL of cell culture medium with a final **Boc-D-FMK** concentration of 50 μ M:
 - $V_1C_1 = V_2C_2$
 - $V_1 * (20,000 \mu\text{M}) = (1000 \mu\text{L}) * (50 \mu\text{M})$
 - $V_1 = (1000 * 50) / 20,000 = 2.5 \mu\text{L}$
- Preparation: In a sterile tube, add 2.5 μ L of the 20 mM stock solution to 997.5 μ L of pre-warmed cell culture medium.
- Mixing and Application: Gently mix the working solution by pipetting or inverting the tube. Add the solution immediately to your cell culture. Note that the final concentration of DMSO should be monitored to avoid solvent-induced cytotoxicity (typically <0.5% v/v).

Visualizations

Experimental Workflow

The following diagram illustrates the standard workflow for preparing and using **Boc-D-FMK** solutions.

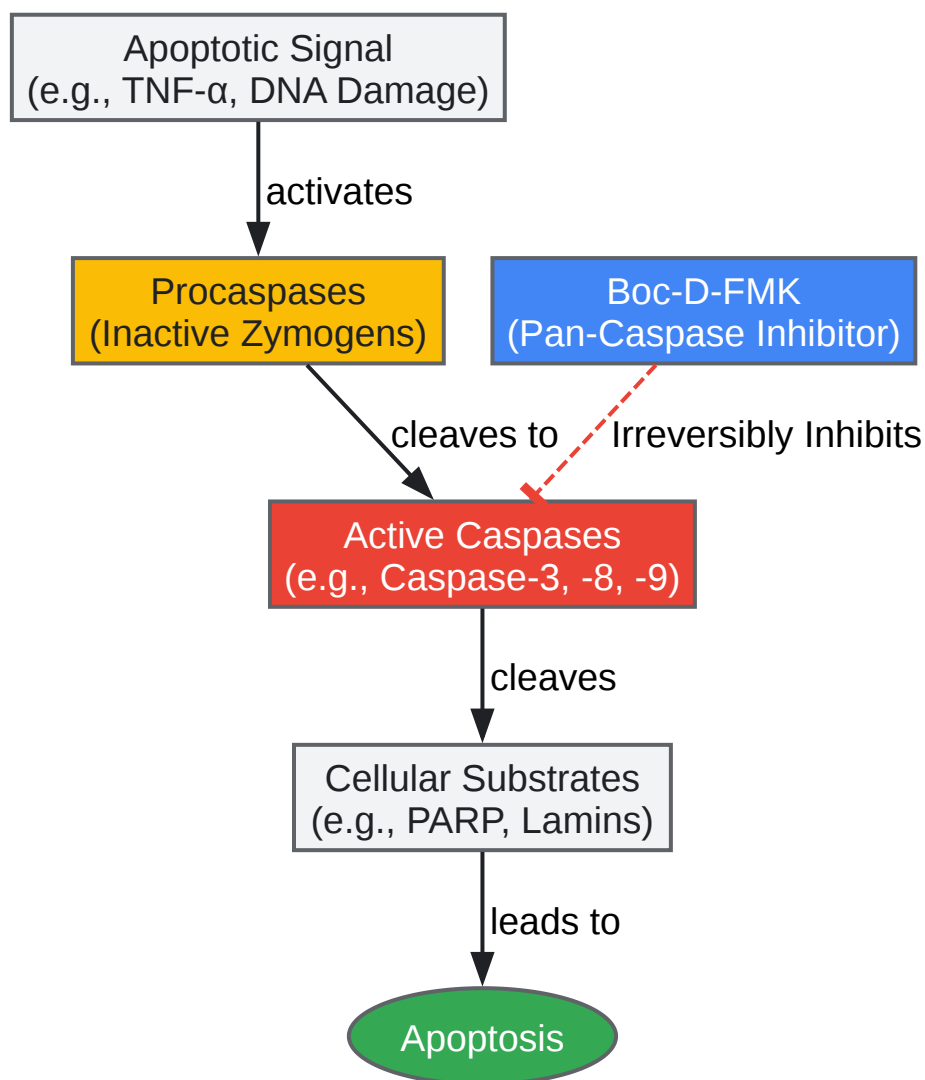


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Caption: Workflow for **Boc-D-FMK** solution preparation, storage, and use.

Mechanism of Action: Caspase Inhibition

This diagram shows a simplified overview of the apoptotic pathway and the point of intervention by **Boc-D-FMK**.



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Caption: **Boc-D-FMK** acts as a pan-caspase inhibitor to block apoptosis.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. selleckchem.com [selleckchem.com]
- 5. bpsbioscience.com [bpsbioscience.com]
- 6. bio-rad.com [bio-rad.com]
- 7. apexbt.com [apexbt.com]
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